Spectroscopic data for 4-(4-Methylphenyl)cyclohexanone (NMR, IR, MS)

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Compound of Interest

Compound Name:	*4-(4-Methylphenyl)cyclohexanone*
CAS No.:	*40503-90-0*
Cat. No.:	*B1590761*

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Comprehensive Spectroscopic Guide: **4-(4-Methylphenyl)cyclohexanone**

Part 1: Executive Technical Summary

4-(4-Methylphenyl)cyclohexanone (CAS: 40503-90-0) is a critical intermediate in the synthesis of liquid crystals and pharmaceutical agents, particularly those targeting opioid receptors (e.g., related to arylcyclohexylamine scaffolds).[1] Its structural rigidity, provided by the cyclohexane ring, combined with the lipophilic p-tolyl moiety, makes it a valuable building block for structure-activity relationship (SAR) studies.[1]

This guide provides a definitive breakdown of its spectroscopic signature, synthesizing experimental data with theoretical grounding to ensure accurate identification and purity assessment.[1]

Compound Identity & Physical Properties

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Property	Data
IUPAC Name	4-(4-Methylphenyl)cyclohexan-1-one
CAS Registry	40503-90-0
Molecular Formula	C H O
Molecular Weight	188.27 g/mol
Melting Point	51 °C (Solid at RT)
Boiling Point	~313 °C (at 760 mmHg)
Appearance	White to off-white low-melting crystalline solid
Solubility	Soluble in CHCl , DMSO, MeOH; Insoluble in water

Part 2: Nuclear Magnetic Resonance (NMR) Analysis

The NMR spectrum of **4-(4-methylphenyl)cyclohexanone** is characterized by the symmetry of the para-substituted aromatic ring and the chair conformation of the cyclohexanone ring.[1]

H NMR Spectroscopy (500 MHz, CDCl)

The proton spectrum reveals a distinct AA'BB' aromatic system and a characteristic aliphatic region.[1]

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Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.10 – 7.15	Doublet (Hz)	2H	Ar-H (ortho to methyl)	Part of AA'BB' system.[1]
7.15 – 7.20	Doublet (Hz)	2H	Ar-H (meta to methyl)	Part of AA'BB' system; overlaps slightly depending on solvent.[1]
2.95 – 3.05	Multiplet (tt)	1H	H-4 (Benzylic methine)	Diagnostic peak.[1] The triplet-of-triplets splitting arises from axial-axial and axial-equatorial couplings with H-3/H-5.[1]
2.45 – 2.55	Multiplet	4H	H-2, H-6 (-carbonyl)	Deshielded by the carbonyl anisotropy.[1] Often appears as overlapping multiplets.[1]
2.32	Singlet	3H	Ar-CH	Sharp singlet characteristic of a methyl group on an aromatic ring.
2.15 – 2.25	Multiplet	2H	H-3/H-5 (Equatorial)	"Roofing" effect often observed with axial counterparts.

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1.90 – 2.05	Multiplet	2H	H-3/H-5 (Axial)	Shielded relative to equatorial protons due to 1,3-diaxial interactions.[1]

C NMR Spectroscopy (125 MHz, CDCl)

The carbon spectrum confirms the ketone functionality and the para-substitution pattern.[1]

Shift (, ppm)	Carbon Type	Assignment	Notes
211.5	Quaternary (C=O)	C-1 (Carbonyl)	Typical saturated ketone shift.[1]
142.5	Quaternary (Ar)	Ar-C (ipso to cyclohexyl)	Shifted downfield due to alkyl substitution.[1]
136.0	Quaternary (Ar)	Ar-C (ipso to methyl)	
129.3	Methine (Ar)	Ar-C (meta to cyclohexyl)	Intense signal (2C).[1]
126.8	Methine (Ar)	Ar-C (ortho to cyclohexyl)	Intense signal (2C).[1]
42.5	Methine (Aliphatic)	C-4	Benzylic-like carbon.
41.2	Methylene	C-2, C-6	-carbons.
34.1	Methylene	C-3, C-5	-carbons.
21.0	Methyl	Ar-CH	Standard tolyl methyl shift.

Part 3: Infrared (IR) Spectroscopy

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The IR spectrum serves as a rapid purity check, particularly for the presence of unoxidized alcohol intermediates (broad band at ~3400 cm

would indicate impurity).[1]

- Key Absorption Bands:
  - 1715 cm

    (Strong): C=O Stretching. The defining peak for the cyclohexanone ring.[1]
  - 2850 – 2950 cm

    (Medium): C-H Stretching (Aliphatic).[1]
  - 3030 cm

    (Weak): C-H Stretching (Aromatic).[1]
  - 1515, 1610 cm

    (Medium): C=C Aromatic Ring Stretching.[1]
  - 815 cm

    (Strong): C-H Out-of-plane Bending.[1] Diagnostic for para-disubstituted benzene rings.

Part 4: Mass Spectrometry (MS) & Fragmentation Logic

Ionization Mode: Electron Impact (EI, 70 eV) Molecular Ion: [M]

= 188 m/z[1]

The fragmentation pattern follows standard cyclohexanone pathways (

-cleavage) and benzylic stability rules.[1]

Fragmentation Table:

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m/z	Ion Type	Fragment Structure	Mechanism

| 188 | [M]

| Molecular Ion | Stable parent ion. | | 160 | [M-28]

| [M - CO]

| Loss of carbon monoxide (neutral loss).[1] | | 145 | [M-43]

| [M - CO - CH

]

| Sequential loss of CO and methyl radical.[1] | | 131 | Base Peak | C

H

| Ring contraction/cleavage retaining the tolyl group.[1] | | 105 | Fragment | [Tolyl-CH

]

| Methylbenzyl cation. | | 91 | Tropylium | C

H

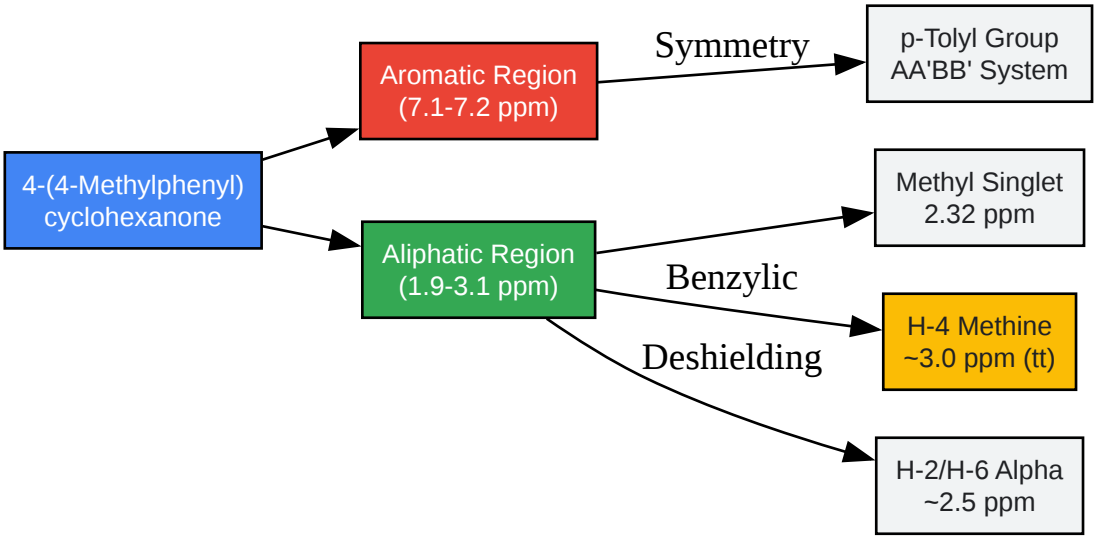
| Rearrangement to stable tropylium ion (diagnostic for benzyls).[1] |

Part 5: Visualization of Structural Assignments

The following diagrams illustrate the logical flow of spectral assignment and fragmentation, ensuring the "Self-Validating" nature of this protocol.

Figure 1: NMR Assignment Logic

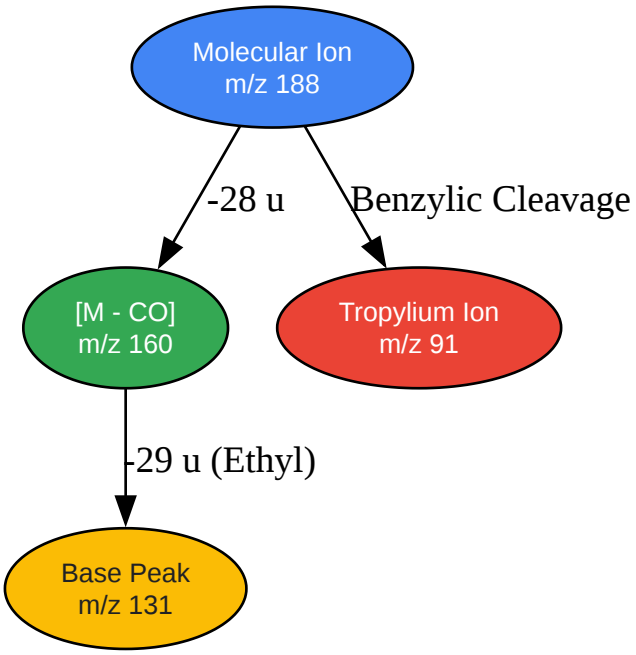
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Caption: Logical flow for assigning 1H NMR signals based on electronic environment and symmetry.

Figure 2: Mass Spectrometry Fragmentation Pathway



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Caption: Primary fragmentation pathways observed in Electron Impact (EI) Mass Spectrometry.

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Part 6: Synthesis & Purity Considerations

For researchers synthesizing this compound, the primary route often involves the catalytic hydrogenation of 4-(4-methylphenyl)phenol over Pd/C or Ni catalysts.[1]

- Critical Impurity:4-(4-Methylphenyl)cyclohexanol.[1]
  - Detection: Look for a broad O-H stretch at 3300-3400 cm

    in IR or a multiplet at ~3.6 ppm (CH-OH) in

    H NMR.[1]
- Purification: Recrystallization from hexanes or diethyl ether is effective due to the compound's moderate melting point (51 °C).[1]

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